Generating a 3D Model of Stellacyanin for Research and Drug Development

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Compound of Interest

Compound Name:	*stellacyanin*
CAS No.:	*12738-61-3*
Cat. No.:	*B1173104*

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Application Notes & Protocols

For researchers, scientists, and drug development professionals, the three-dimensional structure of a protein is paramount to understanding its function, mechanism of action, and potential as a therapeutic target. **Stellacyanin**, a blue copper-containing protein involved in electron transfer, is a subject of interest for its unique spectroscopic and redox properties.[1] This document provides a detailed protocol for generating a 3D model of cucumber **stellacyanin** using publicly available data and common molecular visualization software.

Introduction

Stellacyanins are a class of copper-binding proteins found in plants and some bacteria, characterized by their intense blue color.[1] Their role in biological electron transport chains makes them a subject of study for understanding fundamental biochemical processes. The crystal structure of cucumber **stellacyanin** has been determined and is available in the Protein Data Bank (PDB), providing the foundational data for in-silico modeling and analysis.[2][3][4]

Generating an accurate 3D model of **stellacyanin** allows for:

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- Structural Analysis: Detailed examination of the copper-binding site, amino acid composition, and overall protein fold.[2][4]
- Drug Design: Identification of potential binding pockets for small molecules, aiding in the development of novel therapeutics.
- Educational Purposes: Creating visual aids for teaching and presentations on protein structure and function.

Quantitative Structural Data

The following table summarizes key quantitative data for the crystal structure of cucumber **stellacyanin**, obtained from its entry in the Protein Data Bank (PDB ID: 1JER).[2][3]

Parameter	Value
PDB ID	1JER
Organism	Cucumis sativus (Cucumber)
Experimental Method	X-ray Diffraction
Resolution	1.60 Å
Total Structure Weight	14.95 kDa
Atom Count	961
Modeled Residue Count	110
Deposited Residue Count	138
R-Value Work	0.188
R-Value Free	0.237
R-Value Observed	0.193

Experimental Protocol: Generating a 3D Model of Stellacyanin

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This protocol outlines the steps to generate a 3D model of **stellacyanin** using the UCSF Chimera software, a widely used and freely available tool for academic and non-profit use.[5][6][7] Other popular software with similar functionalities include PyMOL and VMD.[5][6]

Materials:

- A computer with an internet connection.
- UCSF Chimera software installed.

Procedure:

- Data Acquisition from the Protein Data Bank (PDB):
  - Navigate to the RCSB PDB website.
  - In the search bar, enter the PDB ID for cucumber **stellacyanin**: 1JER.[2][3]
  - On the structure summary page for 1JER, click on the "Download Files" button and select "PDB Format". This will download the atomic coordinate file (1jer.pdb) to your computer.
- Loading the Structure into UCSF Chimera:
  - Open the UCSF Chimera application.
  - Go to "File" > "Open..." and select the downloaded 1jer.pdb file.
  - The 3D structure of **stellacyanin** will be displayed in the main viewing window.
- Model Visualization and Customization:
  - Representation: The initial view is often a simple line representation. To create a more informative and visually appealing model, you can change the representation.
    - Go to "Actions" > "Ribbon" > "Show" to display the protein backbone as a ribbon.
    - To show the side chains of specific residues, you can select them and go to "Actions" > "Atoms/Bonds" > "Show".

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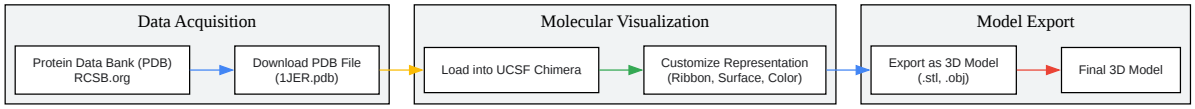
- Coloring: You can color the model to highlight different features.
  - To color by secondary structure (alpha-helices and beta-sheets), go to "Tools" > "Depiction" > "Rainbow" and select "ss" (secondary structure).
- Focusing on the Copper Ion:
  - To locate the copper (Cu) ion, you can use the command line. Type select :CU and press Enter. The copper ion will be selected.
  - To visualize the coordinating residues, you can select atoms within a certain distance of the copper ion. For example, type select :CU z<3 to select all atoms within 3 angstroms of the copper ion.
  - With the coordinating residues selected, go to "Actions" > "Atoms/Bonds" > "Show" to display them.

- Generating and Exporting the 3D Model:
  - Once you are satisfied with the visualization, you can export the scene as a 3D model file.
  - Go to "File" > "Export Scene...".
  - Choose a suitable file format for 3D modeling, such as STL (.stl) or OBJ (.obj).[8] These formats are widely compatible with 3D printing and other computer graphics software.
  - Name your file and save it to your desired location.

Workflow for 3D Model Generation

The following diagram illustrates the workflow for generating a 3D model of **stellacyanin** from the Protein Data Bank.

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Caption: Workflow for generating a 3D model of **stellacyanin**.

Conclusion

Following this protocol, researchers can readily generate high-quality 3D models of **stellacyanin**. These models serve as a critical tool for structural analysis, computational drug design, and educational purposes, ultimately advancing our understanding of this important class of proteins. The availability of structural data in public repositories like the PDB, coupled with powerful and user-friendly visualization software, empowers the scientific community to explore the molecular world in three dimensions.

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